

Proper Disposal of SC-236: A Guide for Laboratory Professionals

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For immediate reference, **SC-236**, chemically identified as 4-[5-(4-chlorophenyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl]benzenesulfonamide, is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1] Proper disposal is crucial to ensure personnel safety and environmental protection.

This guide provides essential safety and logistical information for the proper handling and disposal of **SC-236** in a laboratory setting. Adherence to these procedures is vital to mitigate risks and comply with regulations.

Key Safety and Hazard Information

Before handling **SC-236**, it is imperative to be aware of its associated hazards and physical properties. This information is summarized from available Safety Data Sheets (SDS).



Property	Value	Source
Chemical Name	4-[5-(4-chlorophenyl)-3- (trifluoromethyl)-1H-pyrazol-1- yl]benzenesulfonamide	[1]
Synonyms	SC-58236	[1][2]
CAS Number	170569-86-5	[1][2][3]
Molecular Formula	C16H11CIF3N3O2S	[1]
Molecular Weight	401.79 g/mol	[1]
Appearance	Solid	[2]
Melting Point	146-148°C	[2]
Solubility	DMSO: >20mg/mL	[2]
Hazard Statements	Harmful if swallowed (H302). [1] Very toxic to aquatic life with long lasting effects (H410).[1]	[1]
Storage	Store in a cool, dry, and well-ventilated place.[2] Recommended storage temperature 2 - 8 °C.[2] Keep container tightly closed.	[2]

Detailed Disposal Protocol

The following step-by-step protocol outlines the approved procedure for the disposal of **SC-236**.

- 1. Personal Protective Equipment (PPE) and Engineering Controls:
- Engineering Controls: Always handle **SC-236** in a chemical fume hood to avoid inhalation of dust or aerosols.[4] Ensure appropriate exhaust ventilation at places where dust is formed.[2]
- Personal Protective Equipment:
- Eye/Face Protection: Wear chemical-resistant safety goggles or glasses.[5]

Safety Operating Guide



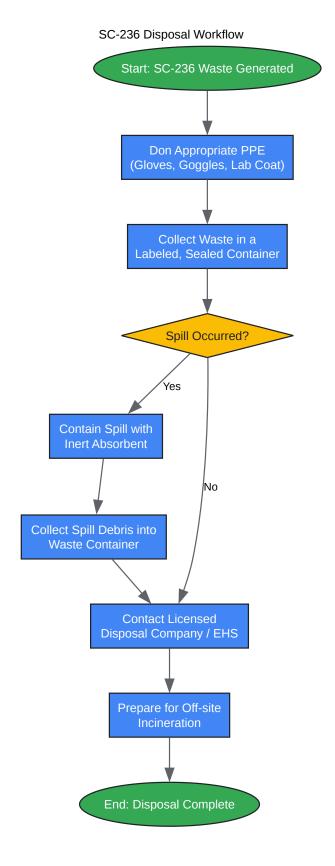


- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a lab coat or other protective clothing.[6]
- Respiratory Protection: If dust is generated, wear a NIOSH-approved respirator.
- 2. Waste Collection and Segregation:
- Collect surplus and non-recyclable SC-236 waste in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless specifically instructed by your institution's environmental health and safety (EHS) department.
- 3. Chemical Treatment and Disposal:
- Primary Disposal Method: The recommended disposal method is through a licensed disposal company.[2]
- Incineration: An approved method involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[2]
- Spill Cleanup: In case of a spill, avoid raising dust.[6] Contain the spill and collect the
 material using an inert absorbent material (e.g., sand, diatomite).[1][4] Place the collected
 material in a sealed container for disposal.[4] Decontaminate surfaces and equipment by
 scrubbing with alcohol.[1]
- 4. Contaminated Material Disposal:
- Dispose of any contaminated packaging, PPE, or spill cleanup materials as unused product.
 [2] These items should be placed in the same designated waste container as the chemical itself.
- 5. Environmental Precautions:
- Prevent SC-236 from entering drains or water courses, as it is very toxic to aquatic life.[1]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **SC-236**.





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Caption: Logical workflow for the safe disposal of **SC-236**.



By adhering to these procedures, researchers, scientists, and drug development professionals can ensure the safe and environmentally responsible disposal of **SC-236**, fostering a secure laboratory environment. Always consult your institution's specific guidelines and Safety Data Sheets for the most current and detailed information.

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